# Technical Monograph: 2-p-Tolylpiperidine (2-Me-2-PP)

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(4-Methylphenyl)piperidine* |
| *CAS No.:* | *85237-66-7* |
| *Cat. No.:* | *B1630802* |

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CAS Number: 1228543-12-1 Systematic Name: **2-(4-Methylphenyl)piperidine**[1]

## Executive Summary & Chemical Identity

2-p-Tolylpiperidine (2-Me-2-PP) is a substituted piperidine derivative structurally characterized by a piperidine ring substituted at the C2 position with a para-tolyl moiety.[1] It belongs to the broader class of 2-arylpiperidines, a chemical family significant in medicinal chemistry for serving as scaffolds in dissociative anesthetics (e.g., phencyclidine analogs) and monoamine reuptake inhibitors (e.g., methylphenidate analogs).

From a pharmacological perspective, 2-Me-2-PP represents a "simplified" pharmacophore of dissociative agents.[1] While the unsubstituted 2-phenylpiperidine is a known metabolite of phencyclidine (PCP) and shares its NMDA receptor antagonist properties, the addition of the para-methyl group modulates the compound's lipophilicity and selectivity, potentially enhancing affinity for the Dopamine Transporter (DAT) over the NMDA receptor complex.

## Physicochemical Profile

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| Property | Data | Note |
|---|---|---|
| Molecular Formula | $C_{12}H_{17}N$ | |
| Molecular Weight | 175.27 g/mol | |
| Appearance | Colorless oil or white waxy solid | Freebase form |
| Solubility | Soluble in EtOH, DCM, DMSO; Insoluble in $H_2O$ | Freebase |
| Stereochemistry | 1 Chiral Center (C2) | Exists as (R)/(S) enantiomers |
| pKa (Predicted) | ~9.8 | Typical for secondary amines |

# Synthetic Methodology: Catalytic Hydrogenation

The most robust and atom-economical route for the synthesis of 2-arylpiperidines is the catalytic hydrogenation of the corresponding 2-arylpyridine precursor.[1] This method avoids the formation of difficult-to-separate byproducts common in Grignard additions to pyridinium salts.[1]

## Reaction Pathway

The synthesis involves the reduction of 2-(4-methylphenyl)pyridine using a heterogeneous catalyst ($PtO_2$ or Pd/C) under pressurized hydrogen.[1]




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Figure 1: Catalytic hydrogenation workflow for the synthesis of 2-p-Tolylpiperidine.

# Detailed Protocol

Precaution: This reaction utilizes pressurized hydrogen gas and flammable solvents.[1][2] All operations must be performed in a high-pressure reactor (Parr bomb) behind a blast shield.[1]

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- Preparation: In a high-pressure vessel, dissolve 2-(4-methylphenyl)pyridine (10.0 mmol) in Glacial Acetic Acid (20 mL).
- Catalyst Addition: Carefully add Platinum(IV) oxide (Adams' catalyst) (5 mol%) or 10% Pd/C (10 wt%).
  - Note: $PtO_2$ is preferred for pyridine reductions due to higher activity in acidic media, minimizing reaction times.
- Hydrogenation:
  - Purge the vessel with $N_2$ (3x) to remove oxygen.
  - Charge with $H_2$ to 50-70 psi (approx. 3.5 - 5 bar).
  - Stir vigorously at 25–40°C for 12–24 hours. Monitor $H_2$ uptake.
- Work-up (Critical for Purity):
  - Vent $H_2$ and purge with $N_2$.[1]
  - Filter the catalyst through a Celite pad (Caution: Spent catalyst is pyrophoric; keep wet).
  - Concentrate the filtrate (acetic acid solution) under reduced pressure to yield the acetate salt.
- Isolation of Freebase:
  - Redissolve the residue in water.
  - Basify to pH 12 using 20% NaOH (aq).
  - Extract with Dichloromethane (DCM) (3 x 20 mL).
  - Dry organic layer over anhydrous $MgSO_4$ and evaporate to yield the target oil.

# Pharmacological Mechanism & SAR

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2-p-Tolylpiperidine acts as a central nervous system modulator.[1] Its activity profile is governed by the structural tension between the piperidine nitrogen (protonated at physiological pH) and the lipophilic tolyl tail.

## Structure-Activity Relationship (SAR)[1]

- NMDA Antagonism: Like its parent 2-phenylpiperidine, 2-Me-2-PP acts as an open-channel blocker of the NMDA receptor.[1] However, the steric bulk of the para-methyl group may reduce potency at the PCP binding site compared to the unsubstituted analog.

- Monoamine Reuptake: The para-methyl substitution generally enhances affinity for the Dopamine Transporter (DAT).[1] This mirrors the SAR seen in PCP analogs (e.g., 4-Me-PCP vs. PCP), where para-substitution shifts the profile from purely dissociative to more stimulant-like/hybrid effects.[1]

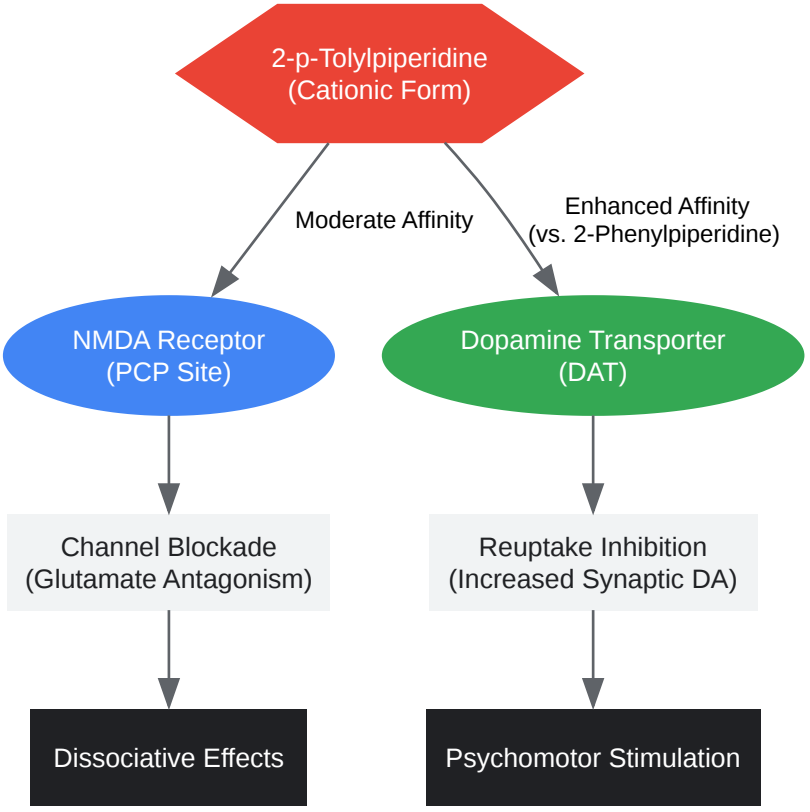


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Figure 2: Dual pharmacological mechanism of action: NMDA antagonism and DAT inhibition.[1]

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# Analytical Characterization

To validate the synthesis of CAS 1228543-12-1, the following spectral data is expected.

$^1$H NMR (400 MHz, $CDCl_3$):

- δ 7.10–7.25 (m, 4H): Aromatic protons (AA'BB' system characteristic of para-substitution).[1]
- δ 3.55 (dd, 1H): C2-H (Benzylic proton, deshielded by Nitrogen).
- δ 3.15 (m, 1H) & 2.75 (dt, 1H): C6-$H_2$ ( protons adjacent to Nitrogen).[1]
- δ 2.32 (s, 3H): Ar-$CH_3$ (Diagnostic singlet for the tolyl group).
- δ 1.40–1.90 (m, 6H): Piperidine ring protons (C3, C4, C5).
- δ 1.80 (br s, 1H): N-H (Exchangeable).

# References

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